

# An In-depth Technical Guide on Protriptyline-d3 Hydrochloride

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## Compound of Interest

Compound Name: Protriptyline-d3 Hydrochloride

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Protriptyline-d3 Hydrochloride**, tailored for researchers, scientists, and professionals in drug development. This document includes key physicochemical data, detailed experimental protocols, and visual diagrams to elucidate signaling pathways and experimental workflows.

## Physical and Chemical Data

**Protriptyline-d3 Hydrochloride** is the deuterated form of Protriptyline Hydrochloride, a tricyclic antidepressant.<sup>[1]</sup> The incorporation of deuterium isotopes makes it a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.<sup>[1][2][3]</sup>

Table 1: Physicochemical Properties of **Protriptyline-d3 Hydrochloride**

Property	Value	Source(s)
Chemical Name	3-(5H-dibenzo[a,d][4]annulen-5-yl)-N-(trideuteriomethyl)propan-1-amine;hydrochloride	[5]
Synonyms	Protriptyline (N-Methyl-d3) Hydrochloride, Protriptyline-D3 Hydrochloride	[1][6]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> D <sub>3</sub> ClN	[7][8][9]
Molecular Weight	302.86 g/mol	[7][8][9]
CAS Number	1435934-21-6	[1][6][7][8]
Appearance	White to yellowish powder (for non-deuterated form)	[10]
Solubility	Freely soluble in water and soluble in dilute HCl (for non-deuterated form). Soluble in DMSO.	[4][10][11]
Storage Conditions	Store at 20° to 25°C (68° to 77°F). Keep container tightly closed and dry.[4] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[12]	

Table 2: Comparison with Non-Deuterated Protriptyline Hydrochloride

Property	Protriptyline-d3 Hydrochloride	Protriptyline Hydrochloride
Molecular Formula	C <sub>19</sub> H <sub>19</sub> D <sub>3</sub> CIN	C <sub>19</sub> H <sub>22</sub> CIN
Molecular Weight	302.86 g/mol [7]	299.84 g/mol [4][7][10]
CAS Number	1435934-21-6[7]	1225-55-4[7][13][14]

## Experimental Protocols

The following are generalized methodologies relevant to the analysis and characterization of **Protriptyline-d3 Hydrochloride**.

### Quantitative Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines a general method for the quantification of a target analyte in a biological matrix using **Protriptyline-d3 Hydrochloride** as an internal standard.

- Objective: To accurately measure the concentration of non-deuterated Protriptyline in a sample (e.g., plasma, urine).
- Principle: Isotope dilution mass spectrometry is a highly accurate method for quantification. The deuterated standard (Protriptyline-d3 HCl) is chemically identical to the analyte but has a different mass, allowing for precise measurement by correcting for variations during sample preparation and analysis.[3]
- Procedure:
  - Sample Preparation:
    - Spike a known concentration of **Protriptyline-d3 Hydrochloride** into the biological sample.
    - Perform a protein precipitation step, typically with a cold organic solvent like acetonitrile or methanol.

- Vortex the mixture to ensure thorough mixing and precipitation.
- Centrifuge the sample to pellet the precipitated proteins.
- Collect the supernatant for analysis.
- LC Separation:
  - Inject the supernatant onto a suitable C18 reverse-phase HPLC column.
  - Use a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid).
  - The gradient program should be optimized to achieve good separation of the analyte from matrix components.
- MS Detection:
  - Utilize a mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
  - Monitor the specific mass-to-charge ratio ( $m/z$ ) transitions for both Protriptyline and Protriptyline-d3 using Multiple Reaction Monitoring (MRM).
- Quantification:
  - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard (Protriptyline-d3).
  - Determine the concentration of the analyte in the unknown sample by comparing this ratio to a standard curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

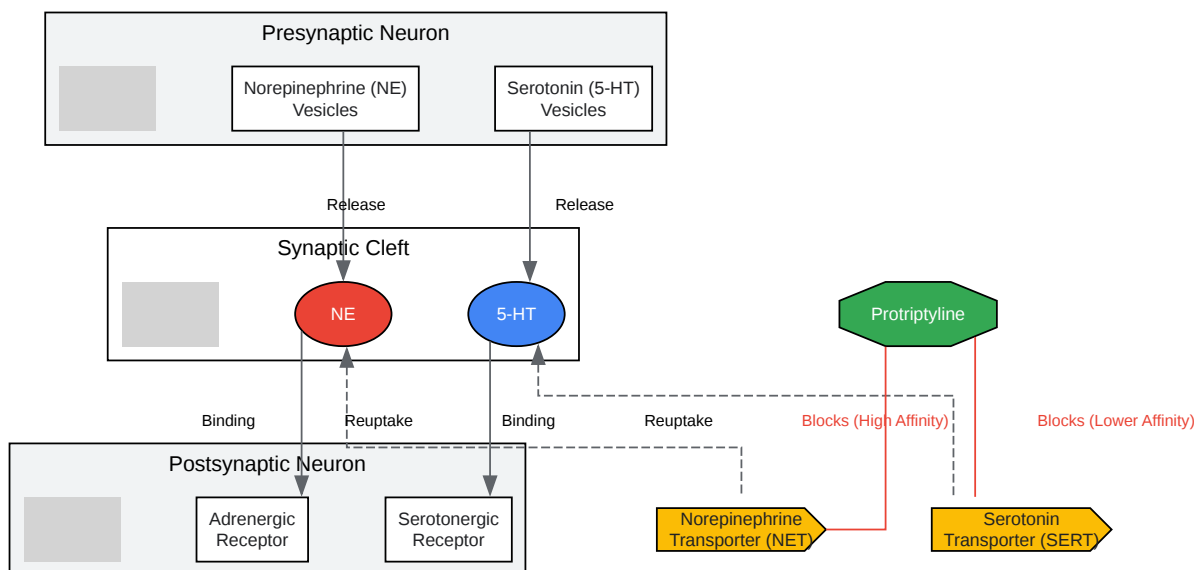
## Purity and Identity Confirmation by High-Resolution Mass Spectrometry (HRMS)

- Objective: To confirm the elemental composition and purity of a **Protriptyline-d3 Hydrochloride** standard.
- Procedure:
  - Prepare a dilute solution of **Protriptyline-d3 Hydrochloride** in a suitable solvent (e.g., methanol).
  - Infuse the solution directly into a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
  - Acquire the full scan mass spectrum in positive ion mode.
  - Compare the experimentally measured accurate mass of the molecular ion with the theoretically calculated mass for  $C_{19}H_{19}D_3N$ . The mass difference should be within a few parts per million (ppm).
  - Analyze the isotopic pattern to confirm the presence and number of deuterium atoms.

## Visualizations

### Mechanism of Action: Neurotransmitter Reuptake Inhibition

Protriptyline, like other tricyclic antidepressants (TCAs), exerts its therapeutic effects primarily by blocking the reuptake of key neurotransmitters in the synaptic cleft.<sup>[15][16][17]</sup> This action increases the concentration and enhances the signaling of norepinephrine and, to a lesser extent, serotonin.<sup>[13][18][19]</sup>

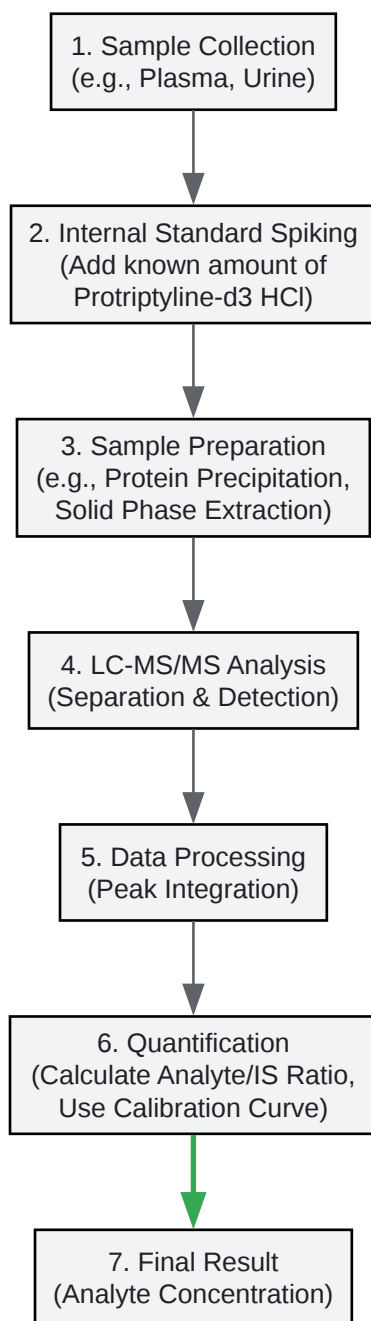


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Caption: Mechanism of action of Protriptyline.

## Experimental Workflow: Isotope Dilution Analysis

The following diagram illustrates a typical workflow for quantifying an analyte in a complex matrix using **Protriptyline-d3 Hydrochloride** as an internal standard.



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Caption: Workflow for quantitative analysis using a deuterated standard.

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